

Dibutyl Dodecanedioate: A High-Performance, Green Solvent for Specialized Chemical Synthesis

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Compound of Interest

Compound Name: *Dibutyl dodecanedioate*

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Dibutyl dodecanedioate, a high-boiling, biodegradable, and non-polar solvent, is emerging as a compelling alternative to traditional solvents in various chemical applications. Its unique combination of properties, including a high flash point, low volatility, and excellent thermal stability, makes it particularly suitable for high-temperature reactions and in formulations where solvent residue and environmental impact are critical concerns. This document provides detailed application notes and protocols for the use of **dibutyl dodecanedioate** as a solvent in chemical reactions, with a focus on its potential in polymer synthesis.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **dibutyl dodecanedioate** is essential for its effective application as a solvent.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₃₈ O ₄	[1]
Molecular Weight	342.51 g/mol	[1]
CAS Number	15677-90-4	[1]
Boiling Point	375.2 °C at 760 mmHg	[1]
Flash Point	168.2 °C	[1]
Density	0.936 g/cm ³	[1]

Applications in Chemical Synthesis

While the use of **dibutyl dodecanedioate** as a primary reaction solvent is a specialized application, its properties suggest its utility in several areas of chemical synthesis, particularly in the production of polymers and resins where high temperatures are required to drive reactions to completion and remove volatile byproducts.

Polyester Synthesis via Polycondensation

High-boiling point, non-reactive solvents are advantageous in the synthesis of polyesters via polycondensation. They facilitate the removal of water or other small molecule byproducts, driving the equilibrium towards the formation of high molecular weight polymers.[2] **Dibutyl dodecanedioate**, with its high boiling point and thermal stability, can serve as an excellent medium for such reactions.

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References

- 1. WO2013098847A2 - Process for preparation of poly-esters and co-polyesters - Google Patents [patents.google.com]

- 2. WO2009102314A2 - Process for manufacturing medium and high molecular weight polyesters - Google Patents [patents.google.com]
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